

# Application Notes and Protocols: Staining Polymers with Solvent Yellow 19

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## Compound of Interest

Compound Name: Solvent yellow 19

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## Introduction

**Solvent Yellow 19**, also known as C.I. 13900:1, is a metal-complex solvent dye characterized by its yellow hue and solubility in various organic solvents, while being insoluble in water.<sup>[1]</sup> Its primary applications include the coloring of plastics, resins, wood stains, printing inks, and various coatings, indicating a strong affinity for polymeric materials.<sup>[2][3]</sup> This document provides a generalized protocol for the application of **Solvent Yellow 19** as a staining agent for polymers. The protocol is intended as a foundational method that can be adapted and optimized for specific polymer types and research applications.

## Physicochemical Properties of Solvent Yellow 19

A summary of the key properties of **Solvent Yellow 19** relevant to the development of a staining protocol is presented below. The dye's solubility in various organic solvents is a critical parameter for preparing an effective staining solution.

Property	Value	Reference
C.I. Name	Solvent Yellow 19, 13900:1	[1][2]
CAS Number	10343-55-2	[1][2]
Molecular Structure	Single azo, Metal Complex	[1]
Appearance	Yellow powder	[1]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents (g/L)		
Ethanol	300	[2]
1-methoxy-2-propanol	500	[2]
n-propanol	400	[2]
2-ethoxyethanol	500	[2]
MEK (Methyl Ethyl Ketone)	500	[2]
Ethyl Acetate	400	[2]
Toluene	400	[2]
Heat Stability	150°C (30 min), 180°C (10 min), 200°C (1 min)	[2]
Light Fastness	6-7	[2]

## Experimental Protocol: Generalized Staining of Polymers

This protocol outlines a general procedure for staining polymer samples with **Solvent Yellow 19**. Optimization of parameters such as solvent choice, dye concentration, staining time, and temperature may be necessary for specific polymer substrates.

### 1. Materials and Reagents:

- **Solvent Yellow 19** dye powder
- Polymer sample (e.g., film, fiber, or molded object)
- Appropriate organic solvent (refer to the solubility table above; ethanol or acetone are common starting points)
- Glass beakers or other suitable containers for the staining solution
- Forceps
- Deionized water
- Microscope (for visualization)

## 2. Preparation of Staining Solution:

- Select a suitable organic solvent in which the polymer is stable and **Solvent Yellow 19** is soluble.
- Prepare a stock solution of **Solvent Yellow 19** by dissolving the dye powder in the chosen solvent. A typical starting concentration is 0.1% to 1% (w/v). The solution may require gentle heating or sonication to fully dissolve the dye.
- Prepare a working staining solution by diluting the stock solution with the same solvent to the desired concentration. The optimal concentration will depend on the polymer and the desired staining intensity.

## 3. Polymer Sample Preparation:

- Ensure the surface of the polymer sample is clean and free of any contaminants. If necessary, wash the sample with a suitable solvent and dry it completely.
- If the polymer is in a large form, consider sectioning it to an appropriate size for staining and visualization.

## 4. Staining Procedure:

- Immerse the prepared polymer sample into the **Solvent Yellow 19** working solution using forceps.
- Allow the sample to incubate in the staining solution. The incubation time can range from a few minutes to several hours, depending on the porosity and chemical nature of the polymer. A starting point of 10-30 minutes at room temperature is recommended.
- For some polymers, gentle heating (e.g., 40-60°C) during incubation may enhance dye penetration and staining intensity.
- After the desired incubation time, remove the sample from the staining solution with forceps.

#### 5. Washing and Drying:

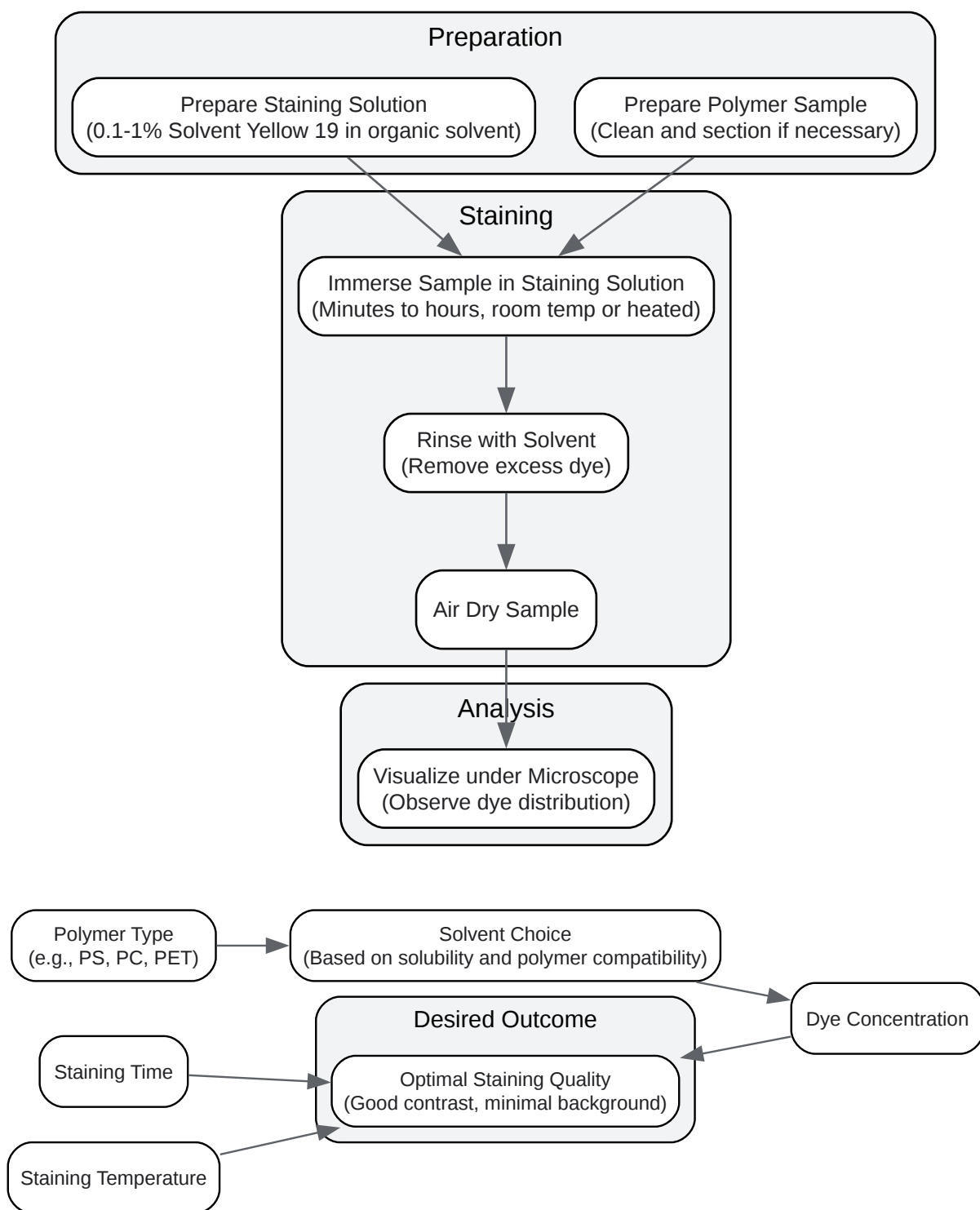
- Briefly rinse the stained polymer sample with the pure solvent used for the staining solution to remove excess dye from the surface.
- Wash the sample with deionized water if the solvent is miscible with water.
- Allow the stained sample to air dry completely before visualization.

#### 6. Visualization:

- Examine the stained polymer sample under a light microscope or using other appropriate imaging techniques to observe the distribution of the dye within the polymer matrix.

## Experimental Workflow

The following diagram illustrates the generalized workflow for staining polymers with **Solvent Yellow 19**.



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## References

- 1. [worlddyevariety.com](http://worlddyevariety.com) [[worlddyevariety.com](http://worlddyevariety.com)]
- 2. [epsilonpigments.com](http://epsilonpigments.com) [[epsilonpigments.com](http://epsilonpigments.com)]
- 3. Solvent Yellow 19 / Yellow GR / (BASF)Neozapon Yellow 140 [[starpigment.com](http://starpigment.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: Staining Polymers with Solvent Yellow 19]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082571#solvent-yellow-19-staining-protocol-for-polymers>]

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